

3-Methylcyclopentanol: A Comprehensive Technical Guide to Safety, Handling, and MSDS Information

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Compound of Interest

Compound Name: 3-Methylcyclopentanol

Cat. No.: B093247

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and Material Safety Data Sheet (MSDS) information for **3-Methylcyclopentanol**. The following sections detail its chemical and physical properties, potential hazards, safe handling and storage procedures, emergency response protocols, and toxicological information. This guide is intended for professionals in research, scientific, and drug development fields who may handle this compound.

Chemical and Physical Properties

3-Methylcyclopentanol is a flammable, colorless liquid. A summary of its key physical and chemical properties is presented in Table 1 for easy reference.

Property	Value	Reference(s)
CAS Number	18729-48-1	[1][2][3][4][5]
Molecular Formula	C ₆ H ₁₂ O	[2][3][4][5]
Molecular Weight	100.16 g/mol	[2][4]
Appearance	Clear, colorless liquid	[1][3]
Boiling Point	149-150 °C (at 760 mmHg)	[2][6]
Flash Point	55 °C (131 °F) - closed cup	[1][2][4]
Density	0.91 g/mL at 25 °C	[2][4][6]
Refractive Index	n ₂₀ /D 1.446	[2][4][6]
Synonyms	Cyclopentanol, 3-methyl-	[1][3]

Hazard Identification and Classification

3-Methylcyclopentanol is classified as a flammable liquid.[2][3][7] While extensive toxicological data is not available, it is known to cause eye and skin irritation, as well as respiratory and digestive tract irritation.[1] Ingestion of large amounts may lead to central nervous system depression.[1]

GHS Classification: Flammable liquids, Category 3.[2][3][7]

Signal Word: Warning[2][3][7]

Hazard Statements:

- H226: Flammable liquid and vapor.[2][3][7]

Potential Health Effects:

- Eye: May cause irritation, chemical conjunctivitis, and corneal damage.[1]
- Skin: May cause irritation and dermatitis.[1]

- Ingestion: May cause gastrointestinal irritation with nausea, vomiting, and diarrhea. May cause central nervous system depression if large amounts are ingested.[\[1\]](#)
- Inhalation: May cause respiratory tract irritation. Vapors may cause dizziness or suffocation.[\[1\]](#)

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **3-Methylcyclopentanol**.

Handling

- Wash thoroughly after handling.[\[1\]](#)
- Use only in a well-ventilated area.[\[1\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[7\]](#)
- Use spark-proof tools and explosion-proof equipment.[\[1\]](#)[\[7\]](#)
- Avoid contact with eyes, skin, and clothing.[\[1\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[7\]](#)
- Keep away from heat, sparks, and open flames.[\[1\]](#)[\[7\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)

Storage

- Store in a tightly closed container.[\[1\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible substances.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)[\[8\]](#)
- Store in a "flammables-area".[\[1\]](#)[\[3\]](#)[\[8\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **3-Methylcyclopentanol**:

PPE	Specification	Reference(s)
Eye/Face Protection	Appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[1]
Skin Protection	Wear appropriate protective gloves to prevent skin exposure. Nitrile rubber gloves are a suitable option for incidental contact. For direct or prolonged contact, thicker, chemical-resistant gloves should be used. Wear appropriate protective clothing to prevent skin exposure.	[1][9][10][11][12]
Respiratory Protection	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant a respirator's use. A type ABEK (EN14387) respirator filter is recommended.	[1][2]

Emergency Procedures and First Aid

First Aid Measures

Exposure	First Aid Procedure	Reference(s)
Eyes	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.	[1]
Skin	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.	[1]
Ingestion	Get medical aid immediately. Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person.	[1]
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[1]

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam. Water may be ineffective in extinguishing the fire but can be used to cool fire-exposed containers.[1]

- Firefighting Instructions: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear. Vapors are heavier than air and may travel to a source of ignition and flash back.[1]

Accidental Release Measures

- Spill/Leak Procedures: Remove all sources of ignition.[1]
- Use a spark-proof tool.[1]
- Provide ventilation.[1]
- Absorb the spill with an inert, non-combustible material such as earth, sand, or vermiculite. Do not use combustible materials like sawdust.[1]

Toxicological Information

The toxicological properties of **3-Methylcyclopentanol** have not been fully investigated.[1][8] No specific LD50 or LC50 data is readily available in the public domain.[8] However, it is known to be an irritant and may cause central nervous system depression upon ingestion of large quantities.[1]

Experimental Protocols

While specific experimental data for **3-Methylcyclopentanol** is limited, standardized test guidelines established by the Organisation for Economic Co-operation and Development (OECD) are used to determine the safety of chemical substances. These protocols provide a framework for assessing toxicity and other hazards.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is a stepwise procedure using a small number of animals to estimate the acute oral toxicity of a substance.

- Principle: The substance is administered orally to a group of animals (typically three females) at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).[13] The outcome (mortality or survival) determines the dose for the next step.[13]

- Procedure:
 - A starting dose is selected based on available information about the substance.
 - The substance is administered to three animals.
 - The animals are observed for signs of toxicity and mortality for up to 14 days.
 - If no mortality occurs, the next higher dose level is used in a new group of three animals.
 - If mortality occurs, the next lower dose level is used.
- Endpoint: The test allows for the classification of the substance into a toxicity category based on the observed mortality at different dose levels.[\[13\]](#)

Skin Irritation/Corrosion - OECD Test Guideline 404

This guideline describes procedures for assessing the potential of a substance to cause skin irritation or corrosion.

- Principle: The test substance is applied to the skin of an animal (typically a rabbit) for a defined period.
- Procedure:
 - A small area of the animal's fur is clipped.
 - The test substance is applied to a small patch of skin and covered with a gauze patch.
 - The patch is left in place for a specified duration (e.g., 4 hours).
 - After removal of the patch, the skin is observed for signs of erythema (redness) and edema (swelling) at specific time points (e.g., 1, 24, 48, and 72 hours).
- Endpoint: The severity of the skin reactions is scored, and the substance is classified as an irritant or corrosive based on these scores.

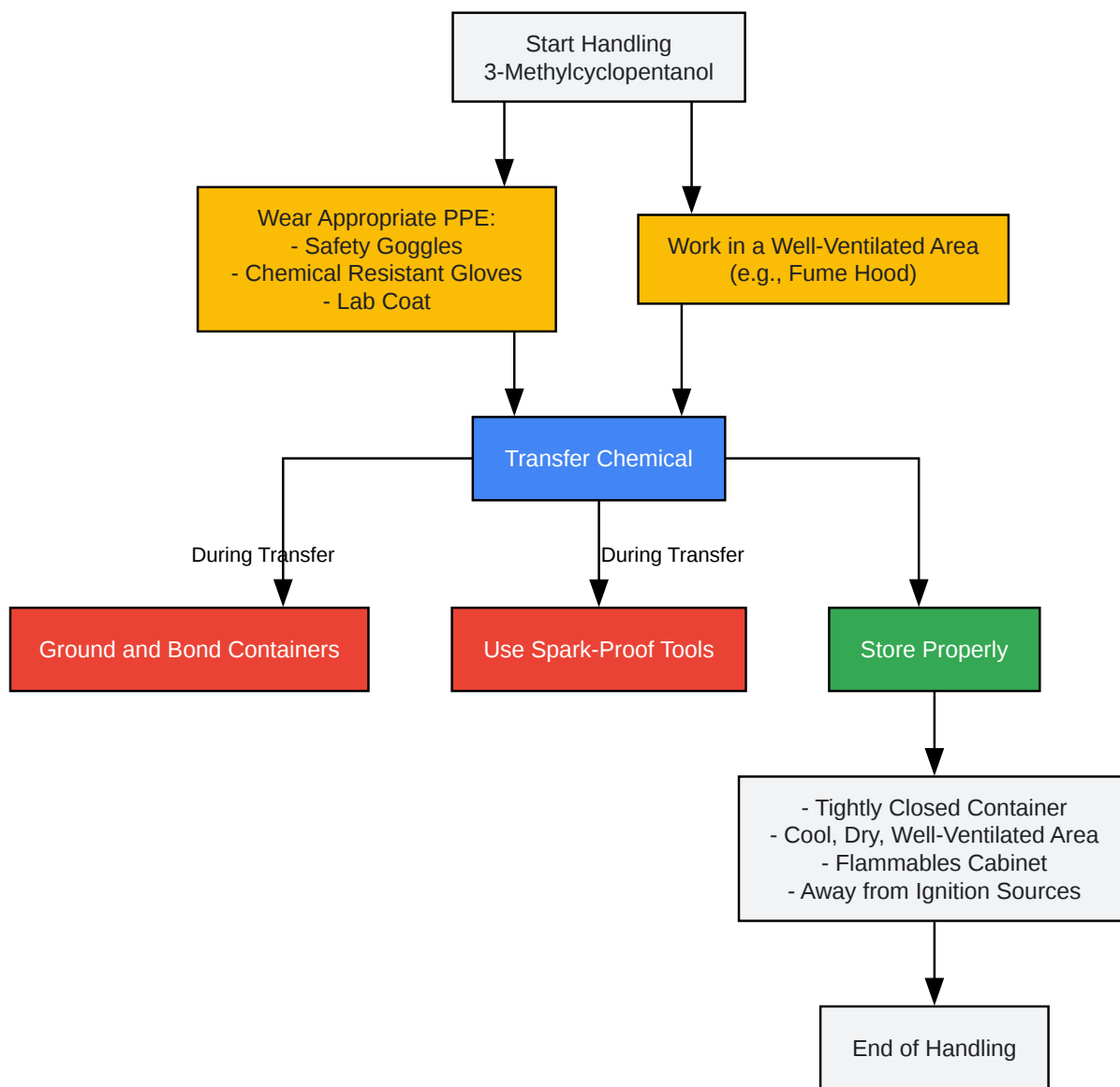
Eye Irritation/Corrosion - OECD Test Guideline 405

This test assesses the potential of a substance to cause serious eye damage.

- Principle: The test substance is instilled into the eye of an animal (typically a rabbit).
- Procedure:
 - A single dose of the test substance is applied to one eye of the animal. The other eye serves as a control.
 - The eyes are examined for signs of irritation, including redness of the conjunctiva, swelling, and corneal opacity, at specific intervals (e.g., 1, 24, 48, and 72 hours).
- Endpoint: The severity of the eye reactions is scored, and the substance is classified based on the persistence and severity of the observed effects.

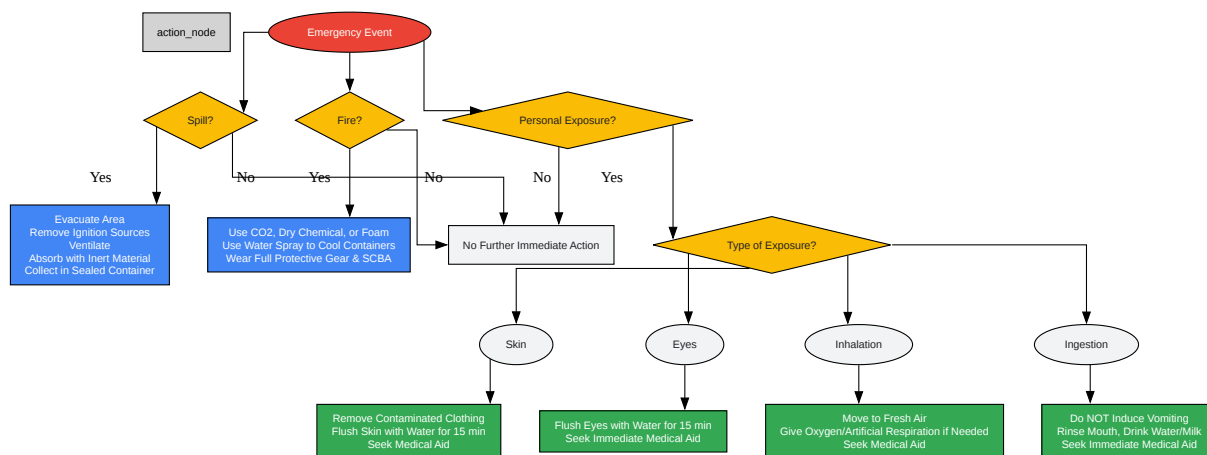
Visualizations

The following diagrams illustrate key workflows for the safe handling and emergency response related to **3-Methylcyclopentanol**.



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Caption: Workflow for Safe Handling of **3-Methylcyclopentanol**.



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Caption: Emergency Response Decision Tree for **3-Methylcyclopentanol** Incidents.

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